

Advanced Characterization and Control of Citalopram Impurity E (5-Chloro Analogue)

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Compound of Interest

Compound Name:	5-Chlorodescyano Citalopram Oxalate
CAS No.:	64169-46-6
Cat. No.:	B602183

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Executive Summary

In the manufacture of Citalopram Hydrobromide, the control of process-related impurities is critical for maintaining the safety and efficacy profile required by ICH Q3A/B guidelines.^[1] Among these, the 5-chloro derivative (identified as EP Impurity E and USP Related Compound G) presents a unique challenge due to its structural similarity to the Active Pharmaceutical Ingredient (API) and its persistence through standard purification steps.^[1]

This guide provides a definitive technical framework for the identification, origin analysis, and control of this specific impurity. By synthesizing high-resolution mass spectrometry (HRMS) data, nuclear magnetic resonance (NMR) spectroscopy, and chromatographic behavior, we establish a self-validating protocol for differentiating this analogue from the parent molecule.^[1]

Molecular Forensics: Structure and Origin

Structural Analysis

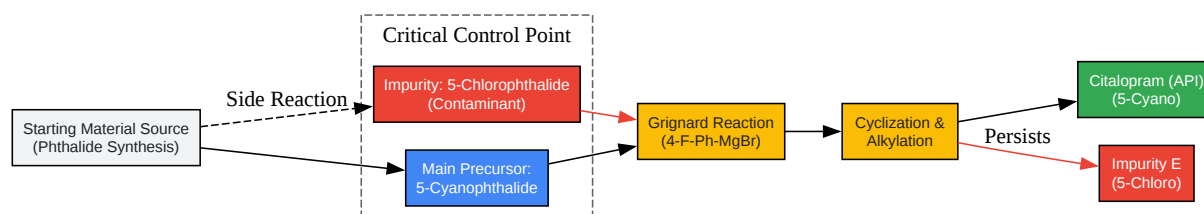
The impurity, chemically known as 3-[(1RS)-5-chloro-1-(4-fluorophenyl)-1,3-dihydroisobenzofuran-1-yl]-N,N-dimethylpropan-1-amine, arises from the substitution of the 5-carbonitrile group of Citalopram with a chlorine atom.[\[1\]](#)

Feature	Citalopram (API)	Impurity E (5-Chloro Analogue)
Molecular Formula	C ₂₀ H ₂₁ FN ₂ O	C ₁₉ H ₂₁ ClFNO
Molecular Weight	324.39 g/mol	333.83 g/mol
Key Substituent (C5)	Cyano (-C≡N)	Chloro (-Cl)
Monoisotopic Mass (M+H) ⁺	325.1720	334.1374 (³⁵ Cl) / 336.1344 (³⁷ Cl)
CAS Number	59729-33-8	64169-45-5 (Base) / 1332724-08-9 (HBr)

Mechanistic Origin

The formation of Impurity E is a classic example of starting material carryover or competitive reactivity failure.

- **Route A (Direct Precursor Contamination):** If the synthesis utilizes 5-cyanophthalide as a starting material, contamination with 5-chlorophthalide (a byproduct of the phthalide synthesis) will carry through the Grignard reaction sequence.[\[1\]](#) The 5-chloro analogue behaves almost identically to the 5-cyano precursor during the addition of the 4-fluorophenyl and dimethylaminopropyl groups.[\[1\]](#)
- **Route B (Incomplete Cyanation):** In pathways where Citalopram is synthesized via the cyanation of 5-bromocitalopram (using CuCN or Pd-catalyzed cyanation), any 5-chlorocitalopram present (arising from 5-chlorophthalide in the earlier step) will fail to react.[\[1\]](#) Aryl chlorides are significantly less reactive toward nucleophilic aromatic substitution or transition-metal catalyzed cyanation than aryl bromides, causing the chloro-derivative to persist as an "unreactive" impurity.[\[1\]](#)



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Figure 1: Mechanistic pathway showing the parallel synthesis of Citalopram and Impurity E. The impurity originates from the initial phthalide stage and persists due to chemical stability.[1]

Analytical Strategy and Identification

Differentiation requires a multi-modal approach because the UV spectra of the cyano- and chloro- analogues are highly similar.[1]

HPLC-UV Strategy

Separation relies on the subtle hydrophobicity difference.[1] The chloro-substituent is less polar than the cyano-group, causing Impurity E to elute after Citalopram in Reversed-Phase (RP) chromatography.[1]

- Critical Resolution Factor: The method must demonstrate a resolution () of > 1.5 between Citalopram and Impurity E.
- Tailing Control: Due to the tertiary amine, adding an amine modifier (e.g., triethylamine) or using a high-purity silica column with end-capping is essential to prevent peak tailing.[1]

Mass Spectrometry (LC-MS/MS)

This is the definitive identification method.[1]

- Mass Shift: Impurity E shows a mass increase of approx. +9 Da relative to Citalopram (Cl [35] vs CN [26]).

- Isotope Pattern: The presence of Chlorine provides a distinct 3:1 intensity ratio for the and ions (m/z 334 and 336).[1] Citalopram (containing only C, H, F, N, O) lacks this pattern.[1]

NMR Spectroscopy[1]

- ^{13}C NMR: The most diagnostic signal is the ipso-carbon at position 5.[1]
 - C-CN (Citalopram): ~110-119 ppm (shielded by anisotropy, distinct nitrile carbon ~118 ppm).[1]
 - C-Cl (Impurity E): ~130-135 ppm (deshielded inductive effect).[1]
- ^1H NMR: The aromatic protons in the phthalane ring show slightly different coupling constants and chemical shifts, though these can be difficult to resolve in a mixture without high-field instruments (600 MHz+).

Experimental Protocols

Protocol A: High-Performance Liquid Chromatography (HPLC)

Objective: Routine quantification and separation of Impurity E.

Chromatographic Conditions:

- Column: Inertsil ODS-3V or Symmetry C18 (250 x 4.6 mm, 5 μm).[1]
- Mobile Phase A: Buffer (2.72g KH_2PO_4 + 3 mL Triethylamine in 1L Water, pH adjusted to 4.5 with H_3PO_4).
- Mobile Phase B: Acetonitrile.
- Gradient Program:
 - 0-25 min: 70% A / 30% B (Isocratic or shallow gradient to 40% B).

- Note: Impurity E typically elutes at RRT ~1.1 to 1.2 relative to Citalopram.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 240 nm (Max absorption for the isobenzofuran system).
- Column Temp: 40°C (Improves mass transfer and peak shape).

System Suitability Criteria:

- Tailing Factor (Citalopram): NMT 1.5.
- Resolution (Citalopram vs. Impurity E): NLT 2.0.

Protocol B: LC-MS/MS Identification

Objective: Structural confirmation of the 5-chloro derivative.

Instrument Parameters:

- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Analyzer: Triple Quadrupole (QqQ) or Q-TOF.[\[1\]](#)
- Source Voltage: 3.5 - 4.5 kV.[\[1\]](#)

Target Transitions (MRM):

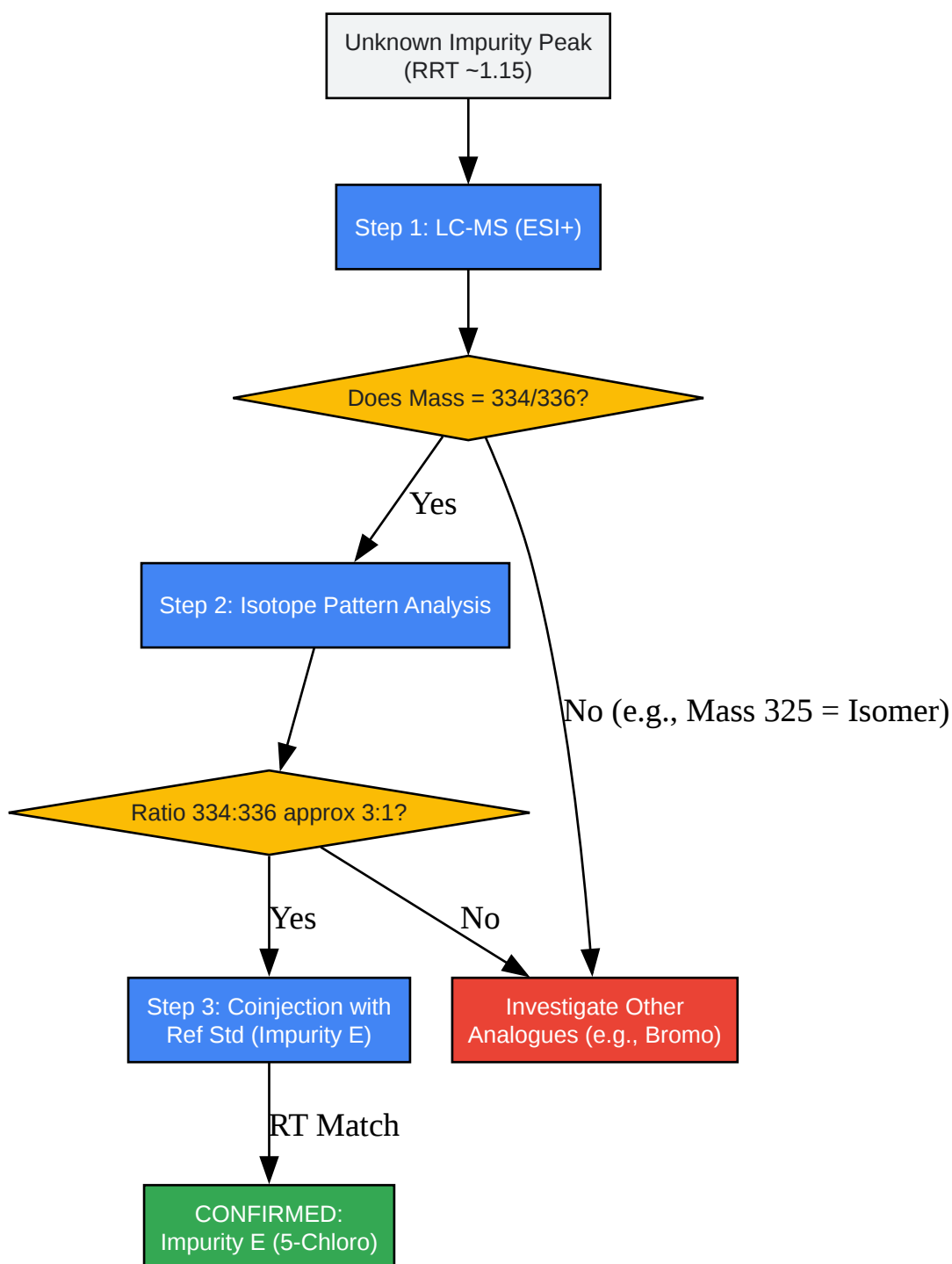
Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Mechanism
Citalopram	325.2	262.1	Loss of dimethylamine (-NH(CH ₃) ₂) + HF
Impurity E (³⁵ Cl)	334.1	271.1	Loss of dimethylamine + HF (Cl retained)

| Impurity E (³⁷Cl) | 336.1 | 273.1 | Isotope confirmation [\[\[1\]](#)

Data Interpretation:

- Extract ion chromatogram (XIC) for m/z 334.1.
- Verify the co-elution of the 336.1 peak at the exact same retention time.
- Confirm the intensity ratio of 334:336 is approximately 3:1 (characteristic of monochloro-compounds).

Analytical Workflow Diagram



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Figure 2: Decision tree for the unambiguous identification of Citalopram Impurity E.

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